

Application Notes and Protocols: Measuring SETDB1-TTD-IN-1 TFA Target Engagement

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Compound of Interest

Compound Name: SETDB1-TTD-IN-1 TFA

Cat. No.: B10830093

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These application notes provide detailed methodologies to assess the target engagement of **SETDB1-TTD-IN-1 TFA**, a potent and selective ligand of the SET domain bifurcated protein 1 (SETDB1) tandem tudor domain (TTD). The following protocols are designed to enable researchers to verify and quantify the interaction of this compound with its intended target in both biochemical and cellular contexts.

Introduction to SETDB1 and SETDB1-TTD-IN-1 TFA

SET domain bifurcated 1 (SETDB1) is a histone methyltransferase crucial for depositing the repressive H3K9me3 mark, playing a significant role in gene silencing and chromatin regulation.^[1] Its tandem tudor domain (TTD) is a key reader module that recognizes specific histone modifications. **SETDB1-TTD-IN-1 TFA** is a competitive ligand for the SETDB1-TTD with a reported binding affinity (Kd) of 88 nM.^{[2][3]} Uniquely, this compound has been shown to increase the methyltransferase activity of SETDB1.^{[2][3][4]} Measuring the direct engagement of this molecule with SETDB1 is a critical step in understanding its mechanism of action and cellular effects.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **SETDB1-TTD-IN-1 TFA** interaction with SETDB1.

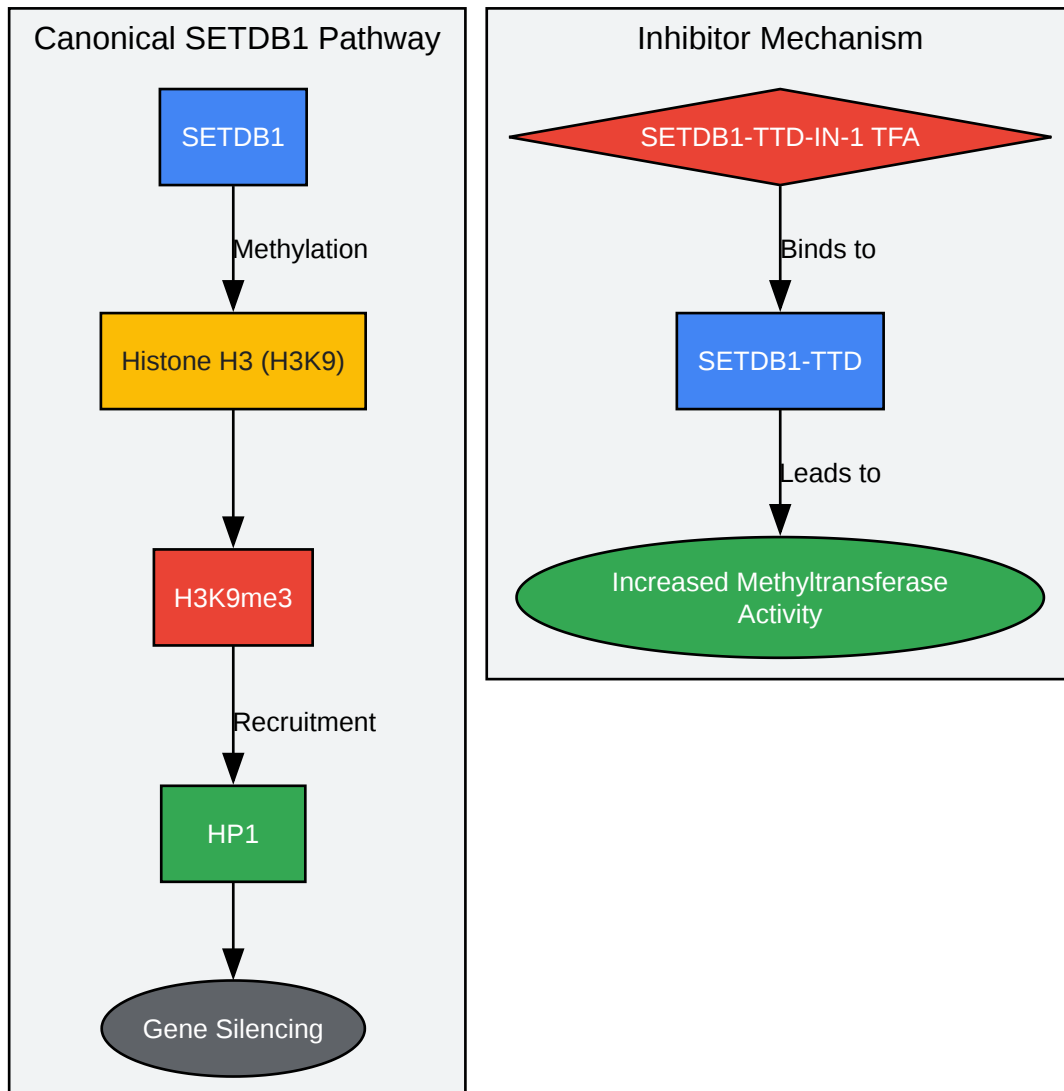
Parameter	Value	Assay	Reference
Binding Affinity (Kd)	88 nM	Isothermal Titration Calorimetry (ITC)	[1]
Cellular Stabilization	Dose-dependent increase (2.5-40 μ M)	Cellular Thermal Shift Assay (CETSA)	[2][3]

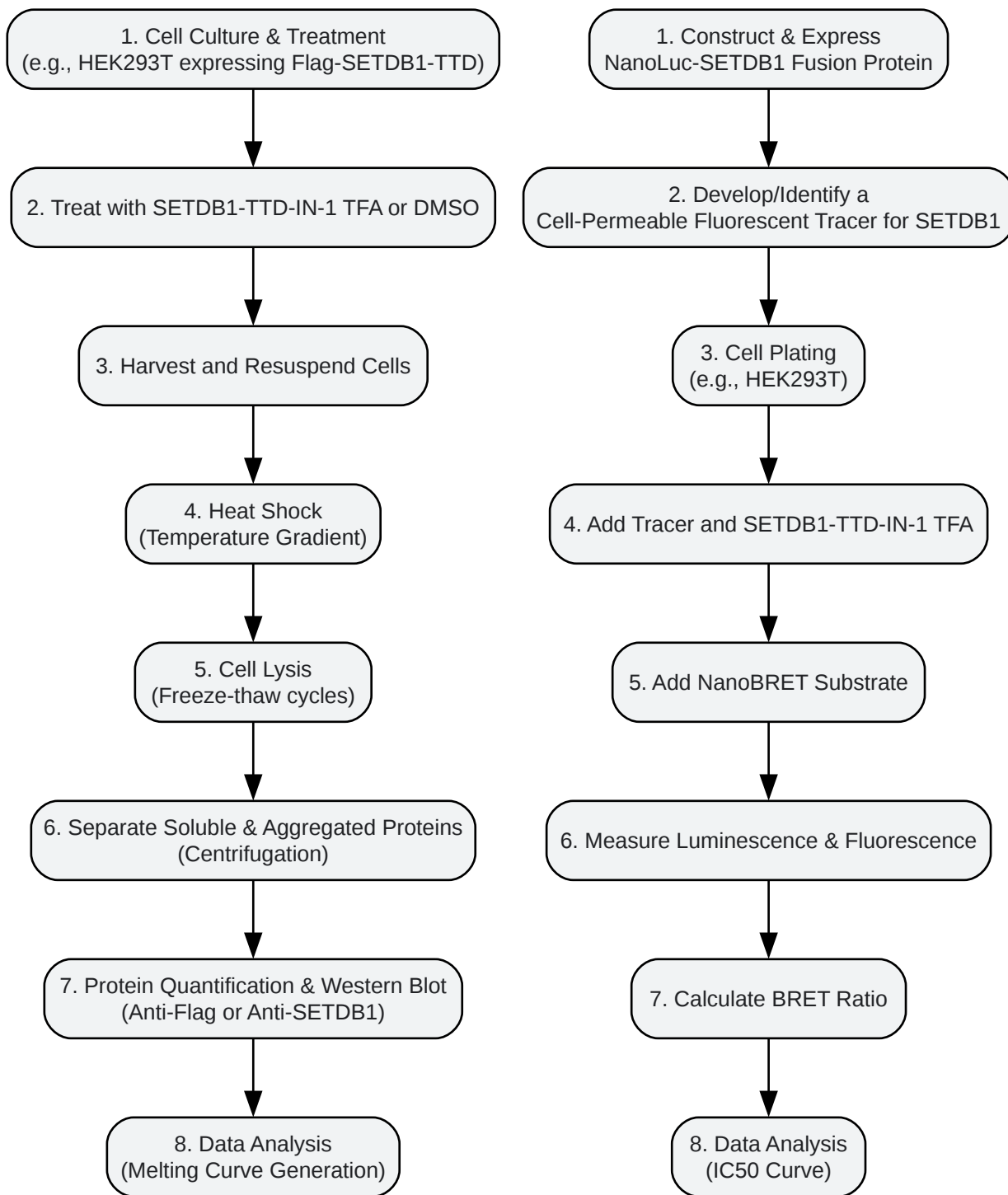
Target	SETDB1-TTD
Compound	SETDB1-TTD-IN-1 TFA
Cell Line	HEK293T
Effect	Efficiently and dose-dependently stabilizes the SETDB1-TTD protein

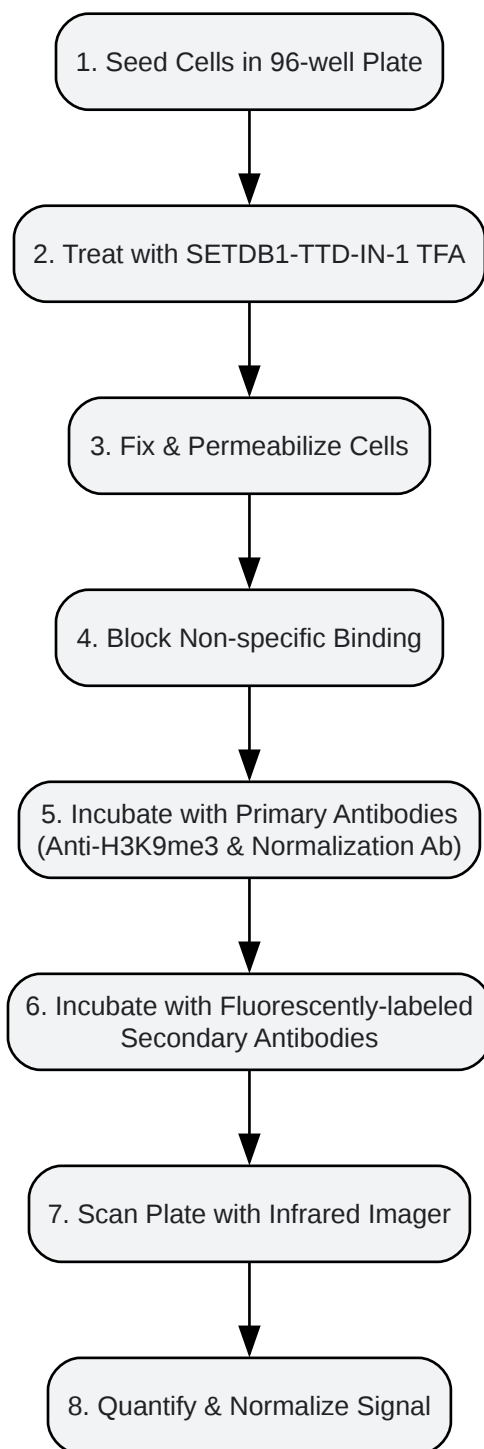
Signaling Pathway and Inhibitor Mechanism

The following diagram illustrates the canonical pathway of SETDB1-mediated gene silencing and the proposed mechanism of action for **SETDB1-TTD-IN-1 TFA**.

SETDB1 Signaling Pathway and Inhibitor Action







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